Synthesis Pathway of 5-Acetylpyridine-3-carboxylic Acid: An In-Depth Technical Guide

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Compound of Interest

Compound Name:	*5-Acetylpyridine-3-carboxylic acid*
CAS No.:	*65907-12-2*
Cat. No.:	*B3055625*

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Executive Summary

5-Acetylpyridine-3-carboxylic acid (also known as 5-acetylnicotinic acid) is a highly versatile heterocyclic building block extensively utilized in medicinal chemistry and drug discovery. It serves as a critical intermediate in the synthesis of nonsteroidal aldosterone synthase (CYP11B2) inhibitors, which are pivotal in the treatment of cardiovascular diseases, heart failure, and severe hypertension[1]. Furthermore, its bifunctional nature—possessing both an acetyl group and a carboxylic acid on an electron-deficient pyridine ring—makes it an ideal precursor for synthesizing complex fused heterocycles and targeted therapeutics[2].

This whitepaper details a highly robust, scalable, and self-validating three-step synthetic pathway starting from commercially available 5-bromonicotinic acid.

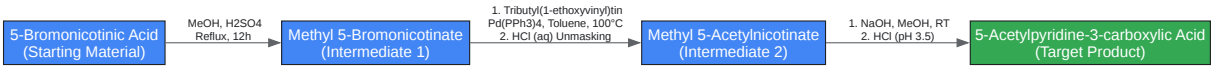
Retrosynthetic Strategy & Pathway Selection

When designing a synthetic route for 3,5-disubstituted pyridines, regiocontrol is the primary challenge. Direct acylation of nicotinic acid is unfeasible due to the electron-withdrawing nature of the pyridine ring, which deactivates it toward electrophilic aromatic substitution.

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The Stille Cross-Coupling Route is selected as the optimal pathway for this synthesis.

- Esterification: The carboxylic acid must first be protected as a methyl ester to prevent catalyst poisoning and unwanted side reactions during cross-coupling.
- Palladium-Catalyzed Enol Ether Formation: A Stille coupling utilizing tributyl(1-ethoxyvinyl)tin effectively masks the acetyl group as an enol ether, preventing base-catalyzed aldol condensation side reactions that plague direct methyl ketone couplings[3].
- Saponification & Isoelectric Precipitation: A controlled alkaline hydrolysis removes the methyl ester, followed by precise pH adjustment to isolate the zwitterionic product[1].



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*Figure 1: Three-step synthetic workflow for **5-acetylpyridine-3-carboxylic acid**.*

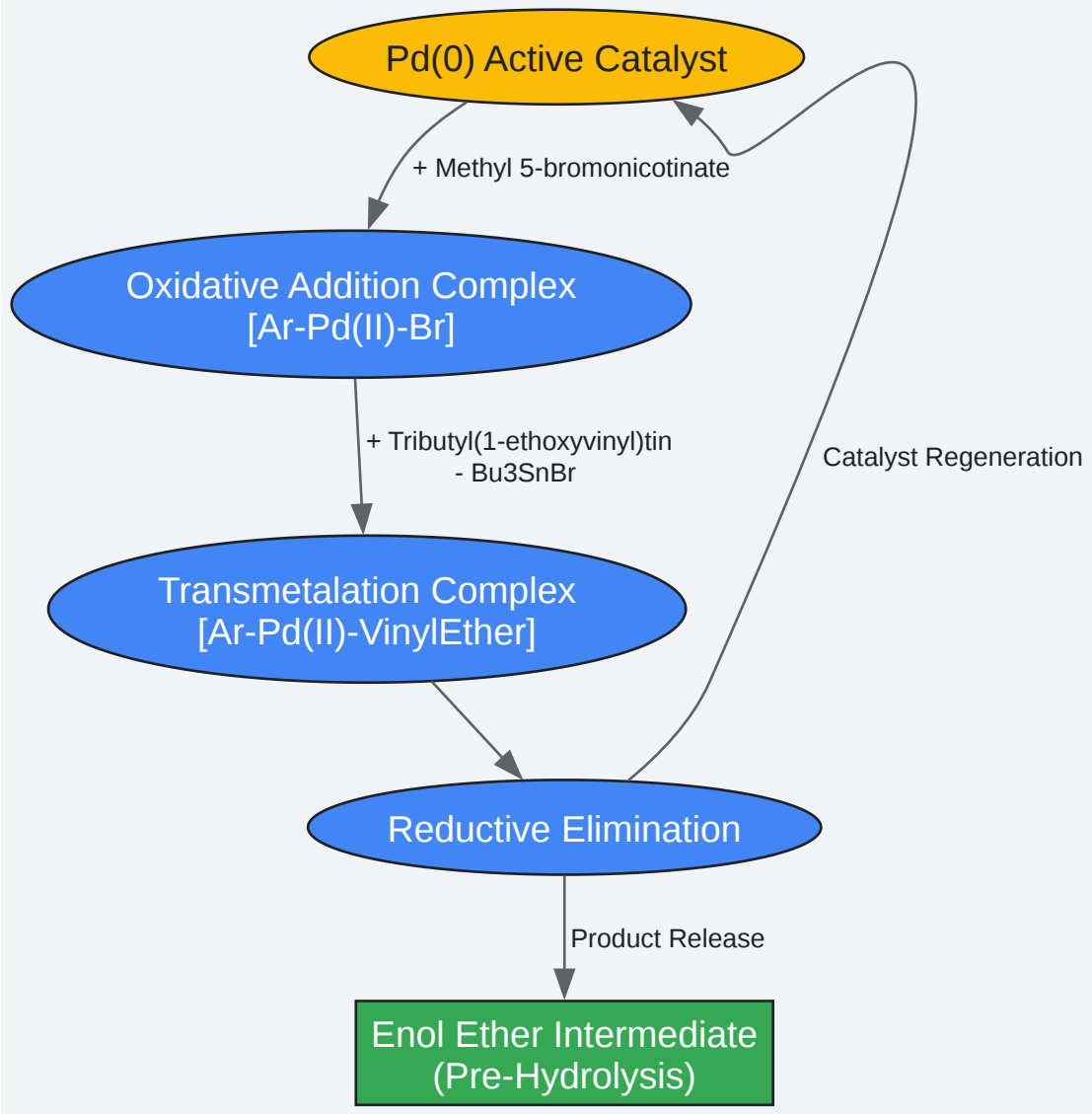
Mechanistic Causality & Reaction Dynamics (E-E-A-T)

To ensure high fidelity in scale-up, it is critical to understand the causality behind the specific reagent choices and workup conditions:

- Why Tributyl(1-ethoxyvinyl)tin? The 5-position of the pyridine ring undergoes facile oxidative addition by Pd(0) due to its electron deficiency. However, generating a free methyl ketone in the presence of a palladium catalyst and elevated temperatures often leads to self-condensation. The 1-ethoxyvinyl group acts as a stable, masked acetyl moiety during the transmetalation and reductive elimination phases[3].
- The Necessity of Acidic Unmasking: Following the Stille coupling, the immediate product is an enol ether. The addition of aqueous hydrochloric acid (1N HCl) is strictly required to hydrolyze the vinyl ether into the desired methyl ketone. Without this self-validating step, the reaction stalls at the intermediate phase[3].

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- Isoelectric Point (pI) Precipitation: Pyridine-3-carboxylic acids are amphoteric. The basic pyridine nitrogen (pKa≈4.8) and the acidic carboxyl group (pKa≈2.0) mean the molecule exists as a highly water-soluble zwitterion at neutral pH, and as a soluble hydrochloride salt at very low pH. To isolate the product without tedious lyophilization, the pH must be meticulously adjusted to its isoelectric point (pH≈3.4−3.5) using 1N HCl, forcing the neutral species to crash out of the aqueous solution[1].



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Figure 2: Catalytic cycle of the Stille cross-coupling reaction forming the enol ether.

Detailed Experimental Protocols

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The following protocols are designed as self-validating systems, incorporating In-Process Controls (IPC) to verify intermediate integrity before proceeding.

Step 1: Fischer Esterification to Methyl 5-Bromonicotinate

- Setup: Charge a round-bottom flask with 5-bromonicotinic acid (10.0 g,49.5 mmol) and anhydrous methanol (100 mL).
- Catalysis: Slowly add concentrated sulfuric acid (2.0 mL) dropwise while stirring.
- Reaction: Attach a reflux condenser and heat the mixture to 65∘C for 12 hours.
- IPC: Analyze an aliquot via LC-MS. The reaction is complete when the starting material mass ([M+H]+=202/204) is fully converted to the ester ([M+H]+=216/218).
- Workup: Cool to room temperature and concentrate under reduced pressure. Neutralize the residue carefully with saturated aqueous NaHCO3until pH≈8 . Extract with ethyl acetate (3×50 mL). Dry the combined organics over MgSO4, filter, and evaporate to yield a pale yellow solid.

Step 2: Stille Coupling to Methyl 5-Acetylnicotinate

- Setup: In an oven-dried Schlenk flask, dissolve methyl 5-bromonicotinate (8.0 g,37.0 mmol) in anhydrous toluene (80 mL). Degas the solution by sparging with nitrogen for 15 minutes.
- Reagent Addition: Add tributyl(1-ethoxyvinyl)tin (14.7 g,40.7 mmol) and tetrakis(triphenylphosphine)palladium(0) (Pd(PPh3)4, 2.14 g,1.85 mmol) under a nitrogen atmosphere[3].
- Reaction: Heat the mixture to 100∘C and stir for 12 hours.
- Unmasking (Critical): Cool the reaction to room temperature. Add 1N aqueous HCl (40 mL) and stir vigorously for 1 hour to hydrolyze the enol ether[3].
- IPC: Confirm the presence of the ketone via IR spectroscopy (strong carbonyl stretch at ∼1690 cm−1) and LC-MS ([M+H]+=180).

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- Workup: Neutralize with saturated NaHCO3, extract with ethyl acetate, and purify via silica gel chromatography (gradient: 0 to 20% EtOAc in Hexanes) to afford the product as a white solid.

Step 3: Base-Mediated Saponification

- Setup: To a solution of methyl 5-acetylnicotinate (5.0 g,27.9 mmol) in methanol (50 mL), add 1N aqueous sodium hydroxide solution (83.7 mL,83.7 mmol)[1].
- Reaction: Stir the resulting mixture at room temperature for 1 to 2 hours.
- IPC: TLC (10% MeOH in DCM) should indicate complete consumption of the ester (Rf≈0.6) to a baseline spot.
- Workup & Isolation: Concentrate the mixture under reduced pressure to remove the methanol. Cool the remaining aqueous phase in an ice bath and meticulously acidify with 1N aqueous HCl to a pH of exactly 3.4−3.5 .
- Harvest: A dense white precipitate will form. Stir for an additional 30 minutes at 0∘C , filter the solid, wash with ice-cold water, and dry under high vacuum to yield pure **5-acetylpyridine-3-carboxylic acid**[1].

Quantitative Data & Yield Analysis

The table below summarizes the expected stoichiometric parameters, reaction conditions, and validated yields for the three-step workflow.

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Step	Transformation	Key Reagents	Time / Temp	IPC Validation Method	Expected Yield
1	Esterification	MeOH, H2SO4(cat.)	12 h / 65∘C	LC-MS ([M+H]+=216)	88 - 92%
2	Stille Coupling	Tributyl(1-ethoxyvinyl)tin, Pd(PPh3)4, HCl	12 h / 100∘C	IR (∼1690 cm−1)	72 - 78%
3	Saponification	1N NaOH, MeOH, 1N HCl	2 h / 25∘C	LC-MS ([M+H]+=166)	82 - 86%

References

- WO2012012478A1 - Aldosterone synthase inhibitors Source: Google Patents URL
- WO2021257353A1 - Plasma kallikrein inhibitors Source: Google Patents URL

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Sources

- 1. WO2012012478A1 - Aldosterone synthase inhibitors - Google Patents [patents.google.com]
- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. WO2021257353A1 - Plasma kallikrein inhibitors - Google Patents [patents.google.com]

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